

Proper Disposal of 4-(Chloromethyl)phenyl Acetate: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Chloromethyl)phenyl acetate

CAS No.: 39720-27-9

Cat. No.: B1295516

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For Researchers, Scientists, and Drug Development Professionals

The proper disposal of **4-(chloromethyl)phenyl acetate** is not merely a regulatory requirement but a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling and disposal of this halogenated organic compound. Adherence to these procedures will help safeguard personnel, prevent environmental contamination, and ensure compliance with hazardous waste regulations.

I. Understanding the Hazards

4-(Chloromethyl)phenyl acetate is classified as a hazardous substance with multiple risk factors. It is harmful if swallowed, causes severe skin burns and eye damage, and may cause an allergic skin reaction.[1][2] As a halogenated organic compound, its disposal requires specific protocols to mitigate its potential environmental impact.[3][4]

II. Quantitative Data Summary

A clear understanding of the physicochemical properties of **4-(chloromethyl)phenyl acetate** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₉ H ₉ ClO ₂
Molecular Weight	184.62 g/mol [1]
Boiling Point	240 °C (lit.)
Density	1.201 g/mL at 25 °C (lit.)
Flash Point	113 °C (235.4 °F) - closed cup
Refractive Index	n ₂₀ /D 1.53 (lit.)

III. Detailed Disposal Protocol

This step-by-step protocol outlines the necessary procedures for the safe disposal of **4-(chloromethyl)phenyl acetate** from the point of generation to its final removal by authorized personnel.

1. Personal Protective Equipment (PPE): Before handling **4-(chloromethyl)phenyl acetate** waste, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: If there is a risk of inhalation, use a respirator with an appropriate organic vapor cartridge.

2. Waste Segregation: Proper segregation of hazardous waste is crucial to prevent dangerous reactions and to facilitate correct disposal.

- Designated Waste Container: Collect all **4-(chloromethyl)phenyl acetate** waste in a dedicated, properly labeled hazardous waste container.
- Halogenated Waste Stream: This compound must be disposed of in a designated "halogenated organic waste" stream.[\[4\]](#)
- Do Not Mix: Never mix **4-(chloromethyl)phenyl acetate** waste with non-halogenated organic solvents, strong acids or bases, oxidizers, or other incompatible chemical waste streams.[\[3\]](#)[\[5\]](#)

3. Waste Container Management:

- Container Type: Use a chemically compatible container with a secure, tight-fitting lid.
- Labeling: Immediately label the waste container with the words "Hazardous Waste," the full chemical name "**4-(Chloromethyl)phenyl acetate**," and the approximate concentration or volume.[\[6\]](#) The label should also clearly indicate the associated hazards (e.g., "Corrosive," "Toxic").
- Keep Closed: Keep the waste container securely closed at all times, except when adding waste.[\[6\]](#)

4. Storage of Waste:

- Location: Store the waste container in a designated satellite accumulation area within the laboratory. This area should be well-ventilated and away from sources of ignition.[\[7\]](#)
- Secondary Containment: It is best practice to store the waste container in a secondary containment bin to prevent the spread of material in case of a leak.

5. Arranging for Disposal:

- Contact EHS: Once the waste container is full or is no longer being used, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.

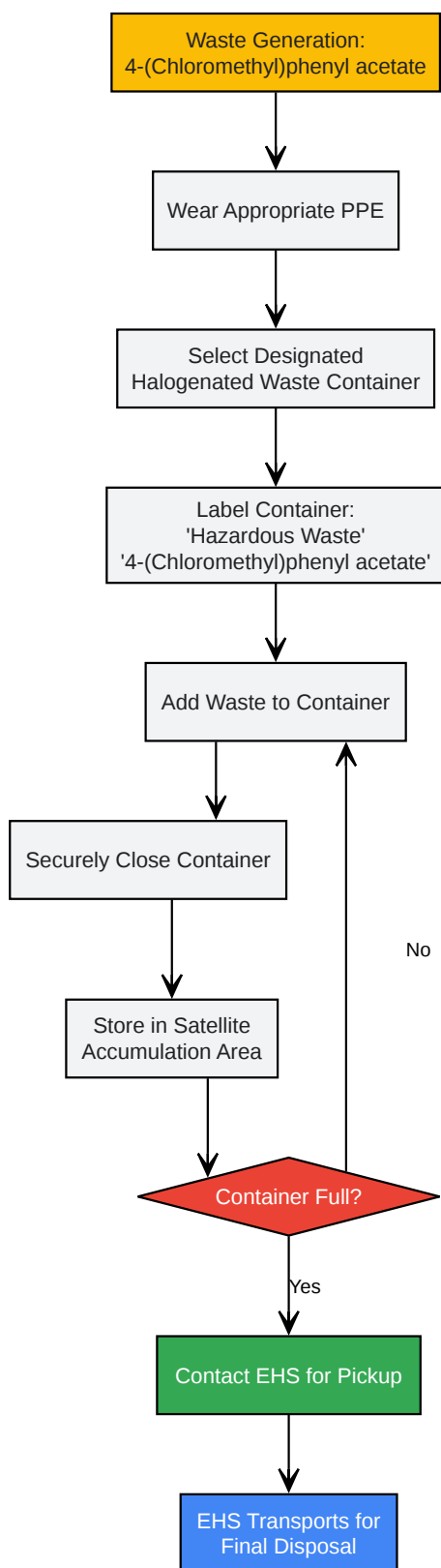
- Documentation: Complete any required hazardous waste disposal forms accurately and completely.

6. Spill and Emergency Procedures:

- Small Spills: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).[8] Collect the contaminated absorbent material and place it in the designated halogenated waste container.
- Large Spills: In the event of a large spill, evacuate the area immediately and notify your institution's emergency response team and EHS.
- Personal Contamination: If the chemical comes into contact with skin or eyes, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[9]

IV. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-(chloromethyl)phenyl acetate**.



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Caption: Disposal workflow for **4-(Chloromethyl)phenyl acetate**.

By adhering to these detailed procedures, laboratory personnel can ensure the safe and compliant disposal of **4-(chloromethyl)phenyl acetate**, thereby fostering a secure and environmentally conscious research environment. Always consult your institution's specific safety protocols and the chemical's Safety Data Sheet (SDS) for the most current and comprehensive information.

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